

An In-Depth Technical Guide to 1,1,1-Trimethylol Ethane Triacrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,1-Trimethylol ethane triacrylate

Cat. No.: B012402

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1,1-Trimethylol ethane triacrylate is a trifunctional acrylate monomer. Its structure, characterized by a central quaternary carbon bonded to a methyl group and three acrylate-functionalized methylene groups, imparts a high degree of crosslinking potential. This technical guide provides a comprehensive overview of its molecular structure, synthesis, and physicochemical properties, with a focus on its relevance to research and development in the chemical and biomedical fields.

It is important to distinguish **1,1,1-Trimethylol ethane triacrylate** from the more commonly referenced Trimethylolpropane triacrylate (TMPTA). While structurally similar, the presence of a methyl group at the core of **1,1,1-Trimethylol ethane triacrylate**, as opposed to an ethyl group in TMPTA, can subtly influence its physical and chemical characteristics. Much of the available literature focuses on TMPTA, and therefore, this guide will clearly delineate between data specific to **1,1,1-Trimethylol ethane triacrylate** and contextual information derived from its close analogue.

Molecular Structure and Identification

- IUPAC Name: 2-(acryloyloxymethyl)-2-methylpropane-1,3-diyl diacrylate
- CAS Number: 19778-85-9[1][2][3][4]

- Molecular Formula: $C_{14}H_{18}O_6$ [3]
- Molecular Weight: 282.29 g/mol [1][3]

The molecular structure consists of a central neopentyl core derived from 1,1,1-Trimethylolethane, with the three hydroxyl groups esterified with acrylic acid. The presence of three reactive acrylate groups makes it a valuable crosslinking agent in polymerization reactions.

Physicochemical Properties

The following table summarizes the available quantitative data for **1,1,1-Trimethylol ethane triacrylate**. It is important to note that some of these values are predicted due to the limited availability of experimental data for this specific compound.

Property	Value	Source
Molecular Weight	282.29 g/mol	[1][3]
Density	1.105 ± 0.06 g/cm ³ (Predicted)	[1]
Boiling Point	366.4 ± 22.0 °C (Predicted)	[1]

Synthesis and Experimental Protocols

The synthesis of **1,1,1-Trimethylol ethane triacrylate** is a two-step process: first, the synthesis of the precursor alcohol, 1,1,1-Trimethylolethane, followed by its esterification with acrylic acid.

Synthesis of 1,1,1-Trimethylolethane

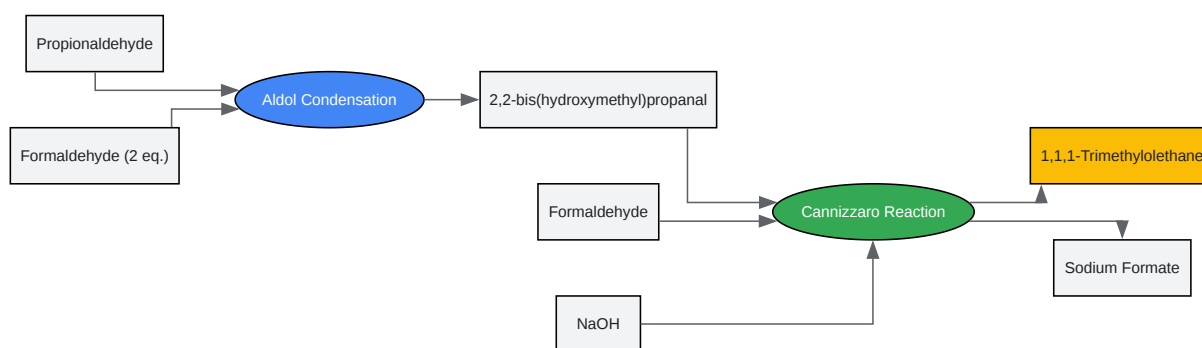
The industrial synthesis of 1,1,1-Trimethylolethane involves an aldol condensation of propionaldehyde with formaldehyde, followed by a Cannizzaro reaction.

Experimental Protocol:

- Condensation: Propionaldehyde, formaldehyde, and water are charged into a reaction vessel. The mixture is heated to 35-40°C and maintained for approximately 5 hours to

complete the condensation reaction.

- **Neutralization and Refining:** The resulting condensation product is neutralized with formic acid to a pH of 6-7. The solution is then concentrated by heating to 90-95°C.
- **Purification:** Sodium formate is removed by filtration, followed by further purification using an ion exchange resin. The product is then dried, dehydrated, and recrystallized from ethanol to yield 1,1,1-Trimethylolethane.



[Click to download full resolution via product page](#)

Synthesis of 1,1,1-Trimethylolethane.

Esterification to 1,1,1-Trimethylol Ethane Triacrylate

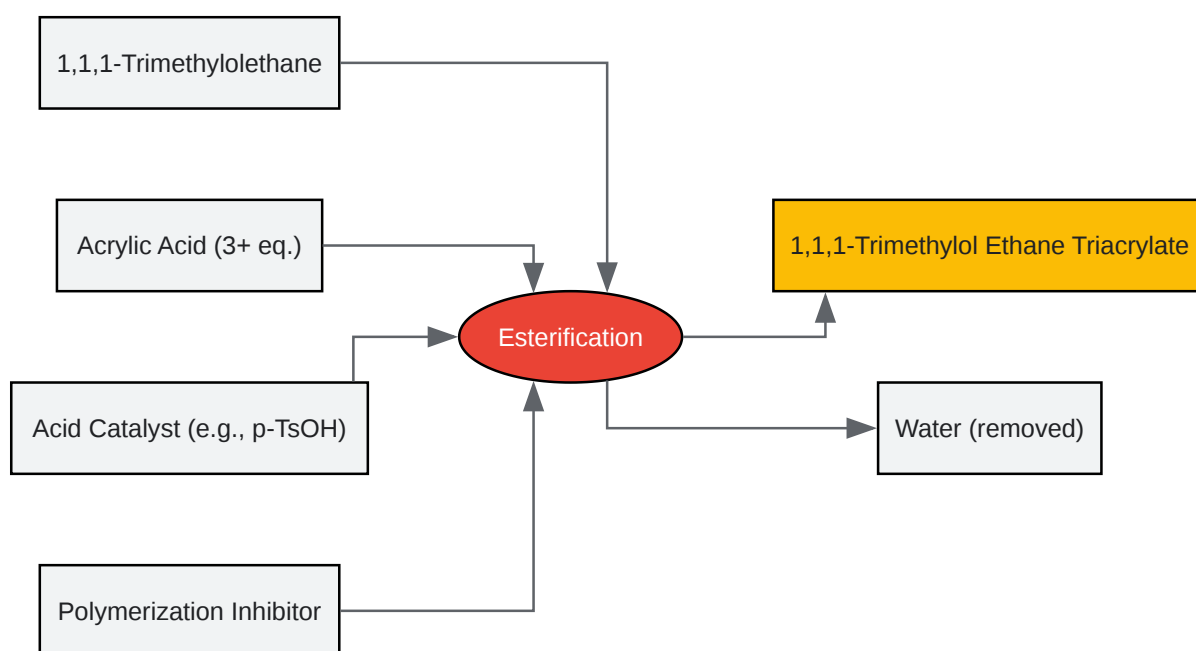
The esterification of 1,1,1-Trimethylolethane with acrylic acid yields the desired triacrylate. While a specific, validated protocol for this reaction is not readily available in the literature, a general procedure for the acid-catalyzed esterification of a polyol with acrylic acid can be adapted.

Representative Experimental Protocol:

- **Reaction Setup:** 1,1,1-Trimethylolethane, an excess of acrylic acid (to drive the reaction to completion), a suitable acid catalyst (e.g., p-toluenesulfonic acid), and a polymerization inhibitor (e.g., hydroquinone) are charged into a reaction vessel equipped with a stirrer,

thermometer, and a Dean-Stark apparatus for water removal. An entrainer such as toluene may be used.

- **Reaction:** The mixture is heated to reflux. The water produced during the esterification is azeotropically removed and collected in the Dean-Stark trap. The reaction progress can be monitored by measuring the amount of water collected or by techniques such as thin-layer chromatography.
- **Work-up:** Once the reaction is complete, the mixture is cooled. The excess acrylic acid and catalyst are neutralized with a base wash (e.g., sodium bicarbonate solution). The organic layer is then washed with brine and dried over an anhydrous salt (e.g., magnesium sulfate).
- **Purification:** The solvent is removed under reduced pressure, and the crude product can be further purified by vacuum distillation or column chromatography to yield pure **1,1,1-Trimethylol ethane triacrylate**.



[Click to download full resolution via product page](#)

Esterification of 1,1,1-Trimethylolethane.

Applications in Research and Drug Development

Due to the limited specific data for **1,1,1-Trimethylol ethane triacrylate**, its potential applications in research and drug development are largely extrapolated from the known uses of similar trifunctional acrylates like TMPTA. These monomers are primarily valued for their ability to form highly crosslinked polymer networks.

Potential Areas of Application:

- **Biomaterial Scaffolds:** Triacrylate monomers are used to fabricate hydrogels and other polymeric scaffolds for tissue engineering and regenerative medicine. The high crosslink density can be tuned to achieve desired mechanical properties and degradation rates.
- **Drug Delivery Systems:** These monomers can be incorporated into polymer networks for the controlled release of therapeutic agents. The crosslinked structure can entrap drug molecules and release them via diffusion or degradation of the polymer matrix. Thiol-acrylate polymers, which can be formed using triacrylate monomers, have shown potential as biocompatible materials for such applications.
- **Dental and Medical Composites:** Acrylate-based polymers are widely used in dental fillings and medical adhesives due to their rapid curing properties and good mechanical strength.

Biological Signaling Pathways

There is currently no available information in the scientific literature detailing the specific interactions of **1,1,1-Trimethylol ethane triacrylate** with biological signaling pathways. Research in this area would be necessary to elucidate any potential biological effects or applications in drug development that involve the modulation of cellular signaling.

Conclusion

1,1,1-Trimethylol ethane triacrylate is a trifunctional monomer with significant potential as a crosslinking agent in the synthesis of advanced polymeric materials. While there is a notable lack of specific experimental data for this compound, its structural similarity to more well-studied acrylates provides a basis for its potential application in fields such as biomaterials and drug delivery. Further research is needed to fully characterize its physicochemical properties, optimize its synthesis, and explore its biological interactions to unlock its full potential for researchers, scientists, and drug development professionals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1,1,1-TRIMETHYLOL ETHANE TRIACRYLATE CAS#: 19778-85-9 [m.chemicalbook.com]
- 1,1,1-TRIMETHYLOL ETHANE TRIACRYLATE | 19778-85-9 [chemicalbook.com]
- alfa-chemistry.com [alfa-chemistry.com]
- CAS NO. 19778-85-9 | 1,1,1-TRIMETHYLOL ETHANE TRIACRYLATE | C₁₄H₁₈O₆ [localpharmaguide.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1,1,1-Trimethylol Ethane Triacrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b012402#1-1-1-trimethylol-ethane-triacrylate-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com